

4-Ethylbenzenesulfonamide: A Technical Guide to Safety, Hazards, and Toxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethylbenzenesulfonamide

Cat. No.: B091798

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and toxicity information for **4-Ethylbenzenesulfonamide**. The information is intended for a technical audience and is based on publicly accessible data. It is crucial to consult original source materials and conduct a thorough risk assessment before handling this chemical.

Introduction

4-Ethylbenzenesulfonamide is a chemical compound with the molecular formula $C_8H_{11}NO_2S$. As a member of the sulfonamide class, its potential biological activities and toxicological profile are of interest to researchers in drug discovery and chemical synthesis. This guide provides a comprehensive overview of the known safety, hazards, and toxicity of **4-Ethylbenzenesulfonamide**, with a focus on quantitative data, experimental methodologies, and the logical framework for hazard assessment.

Hazard Identification and Classification

The primary source of hazard information for **4-Ethylbenzenesulfonamide** comes from its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals notifications. [\[1\]](#) The aggregated data from multiple notifiers indicate several key hazards.

Table 1: GHS Hazard Classification for **4-Ethylbenzenesulfonamide**[\[1\]](#)

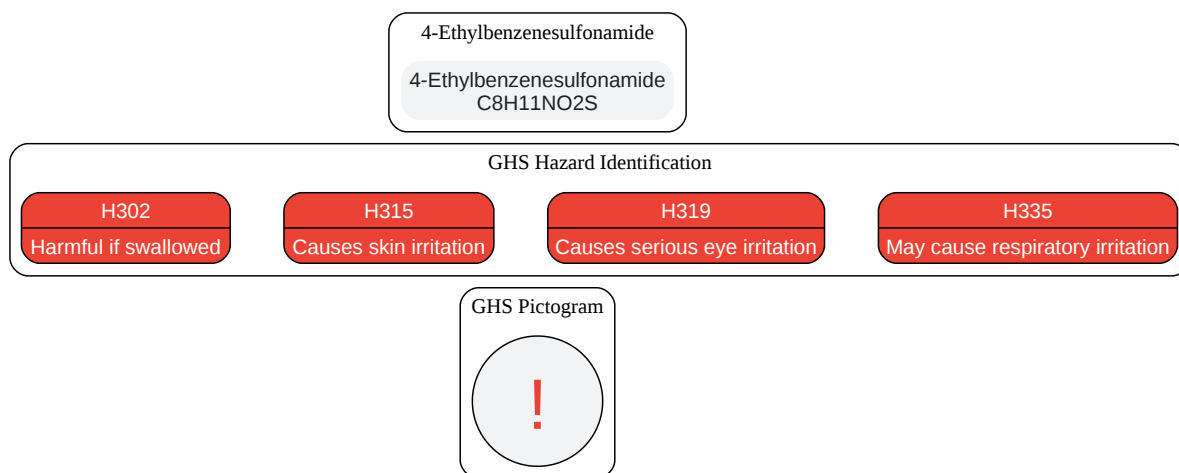
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation

Note: The percentages of notifications for each hazard statement vary. "Causes skin irritation" and "Causes serious eye irritation" are reported by 100% of notifiers, while "Harmful if swallowed" and "May cause respiratory irritation" are reported by 33.3% of notifiers to the ECHA C&L Inventory.^[1]

GHS Pictograms:

- Exclamation Mark: For Acute Toxicity (oral), Skin Irritation, Eye Irritation, and Respiratory Tract Irritation.

This classification indicates that **4-Ethylbenzenesulfonamide** should be handled with appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, especially when generating dust or aerosols.



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Caption: GHS Hazard Identification for **4-Ethylbenzenesulfonamide**.

Toxicological Data

Comprehensive toxicological data for **4-Ethylbenzenesulfonamide** is limited in the public domain. The following tables summarize the available information.

Table 2: Acute Toxicity Data for **4-Ethylbenzenesulfonamide**

Route of Exposure	Test Species	Endpoint	Value	Reference
Oral	Rat	LDLo	500 mg/kg	[2] (for N-Ethylbenzenesulfonamide)
Dermal	-	LD50	No data available	-
Inhalation	-	LC50	No data available	-

LDLo (Lowest Published Lethal Dose) is for the related compound N-Ethylbenzenesulfonamide, not **4-Ethylbenzenesulfonamide**.

Table 3: Irritation Data for **4-Ethylbenzenesulfonamide**

Type of Irritation	Test Species	Results	Reference
Skin Irritation	-	Causes skin irritation (GHS Classification)	[1]
Eye Irritation	-	Causes serious eye irritation (GHS Classification)	[1]
Respiratory Irritation	-	May cause respiratory irritation (GHS Classification)	[1]

Table 4: Genotoxicity, Carcinogenicity, and Reproductive Toxicity Data for **4-Ethylbenzenesulfonamide**

Endpoint	Test System	Result	Reference
Genotoxicity (e.g., Ames test)	-	No data available	-
Carcinogenicity	-	No data available	-
Reproductive and Developmental Toxicity	-	No data available	-

The lack of specific quantitative data highlights the need for further toxicological evaluation of this compound.

Experimental Protocols

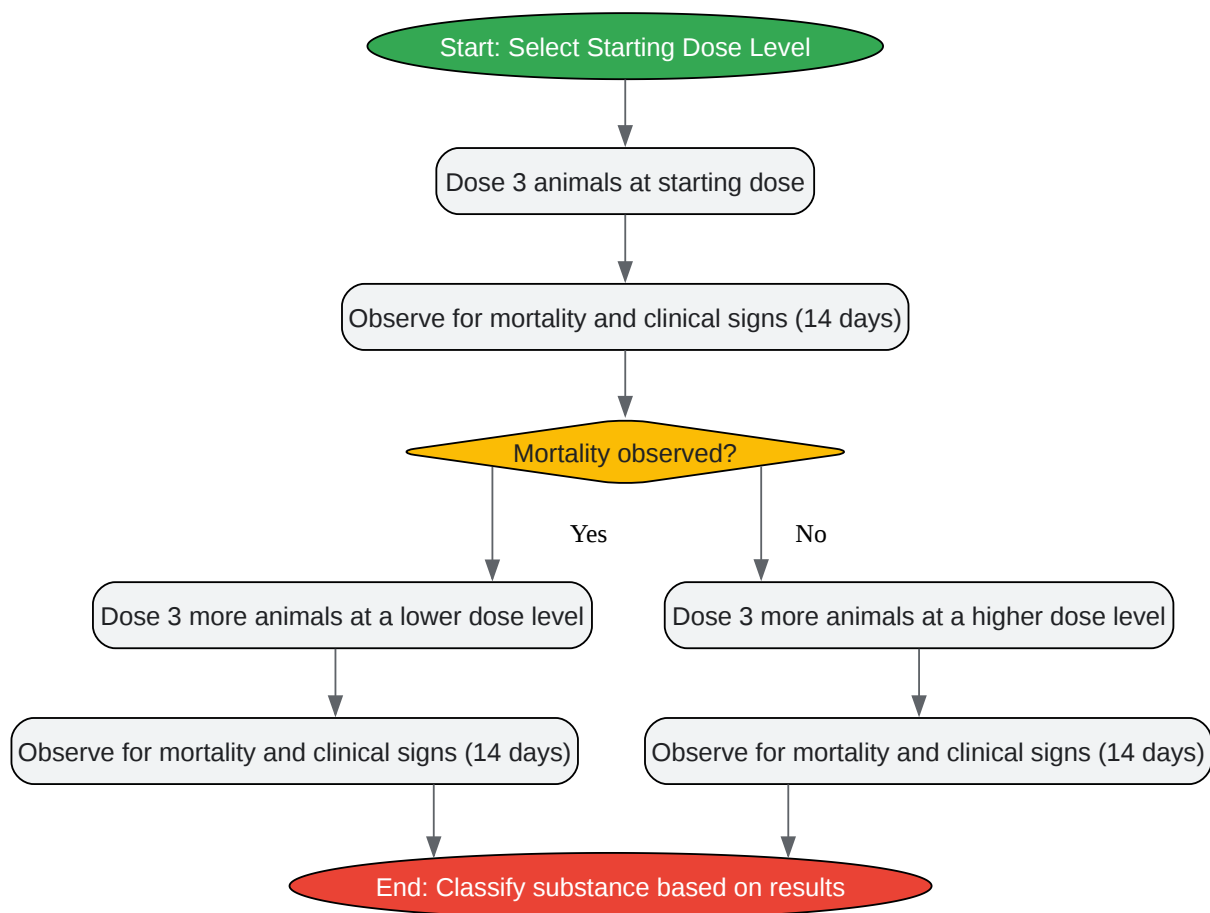
In the absence of specific published studies for **4-Ethylbenzenesulfonamide**, this section details the standard OECD guidelines that would be followed to assess the hazards identified by the GHS classification.

Acute Oral Toxicity (Based on OECD Guideline 423: Acute Toxic Class Method)

This method is designed to estimate the acute oral toxicity of a substance.

- **Test Principle:** A stepwise procedure is used, with a small number of animals at each step. The outcome of each step determines the dose for the next step.
- **Test Animals:** Typically, rats of a single sex (usually females) are used.
- **Procedure:**
 - Animals are fasted prior to dosing.
 - The substance is administered orally by gavage in a single dose.
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).

- Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- Body weight is recorded weekly.
- A gross necropsy is performed on all animals at the end of the study.
- Data Analysis: The results are used to classify the substance into a GHS acute toxicity category.



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Caption: Workflow for OECD Guideline 423 (Acute Toxic Class Method).

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Test Principle: The substance is applied to the skin of a single animal in a stepwise manner to minimize animal use.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - A 0.5 g or 0.5 mL dose of the test substance is applied to the skin under a gauze patch.
 - The patch is left in place for 4 hours.
 - After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.
 - If no corrosive effects are observed, the test may be confirmed on additional animals.
- Data Analysis: The severity of the skin reactions is scored, and the substance is classified accordingly.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential for a substance to cause eye irritation or damage.

- Test Principle: The test substance is applied to one eye of an animal, with the other eye serving as a control.

- Test Animals: Albino rabbits are the preferred species.
- Procedure:
 - A single dose (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye.
 - The eye is examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours.
 - The reversibility of any observed effects is monitored for up to 21 days.
- Data Analysis: The severity of ocular lesions is scored to determine the irritation potential of the substance.

Acute Inhalation Toxicity (Based on OECD Guideline 403)

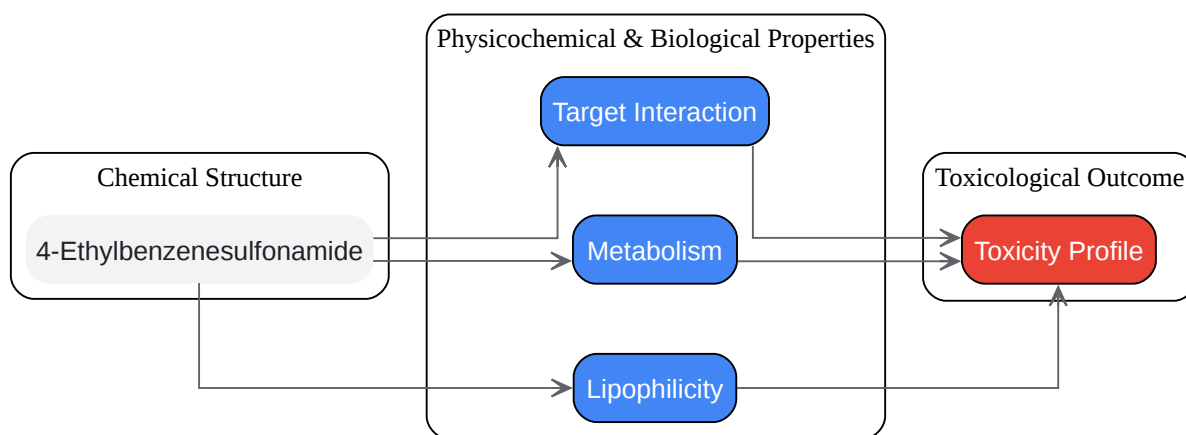
This guideline is used to determine the health hazards of short-term exposure to a substance via inhalation.

- Test Principle: Animals are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or nose-only exposure chamber.
- Test Animals: Rats are the preferred species.
- Procedure:
 - Animals are exposed for a fixed period, typically 4 hours.
 - Multiple concentration groups are used to determine a concentration-response relationship.
 - Animals are observed for at least 14 days for signs of toxicity and mortality.
 - Body weights are recorded, and a gross necropsy is performed.

- Data Analysis: The LC50 (median lethal concentration) is calculated, and the substance is classified for inhalation toxicity.

Structure-Activity Relationship (SAR) Considerations

While specific data for **4-Ethylbenzenesulfonamide** is lacking, general SAR principles for sulfonamides can provide some insight. The toxicity of sulfonamides can be influenced by the nature of the substituents on the benzene ring and the sulfonamide nitrogen. The ethyl group at the 4-position of the benzene ring will influence the lipophilicity and metabolic profile of the molecule compared to unsubstituted benzenesulfonamide. The primary sulfonamide group is a key structural feature.



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